

GRD081: Quantitative Toxicology Data Summary

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Compound Focus: GRD081

Cat. No.: S1885359

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The table below summarizes the subchronic toxicity data for **GRD081** from a 28-day repeated oral administration study in Sprague-Dawley rats and beagle dogs [1].

Subject	Dose Groups (mg/kg/day)	Mortality & Key Findings	Primary Toxicities	NOAEL (No-Observed-Adverse-Effect Level)
Sprague-Dawley Rats	2, 5, 10	Unscheduled mortality at 5 and 10 mg/kg/day [1].	Myelosuppression, Immunosuppression, Hematological toxicity, and moderate liver, pancreas, and kidney toxicity [1].	< 2 mg/kg/day [1]
Beagle Dogs	1, 2, 4	Information not specified in the available abstract [1].	Myelosuppression, Immunosuppression, Hematological toxicity, and moderate liver, pancreas, and kidney toxicity [1].	1 mg/kg/day [1]

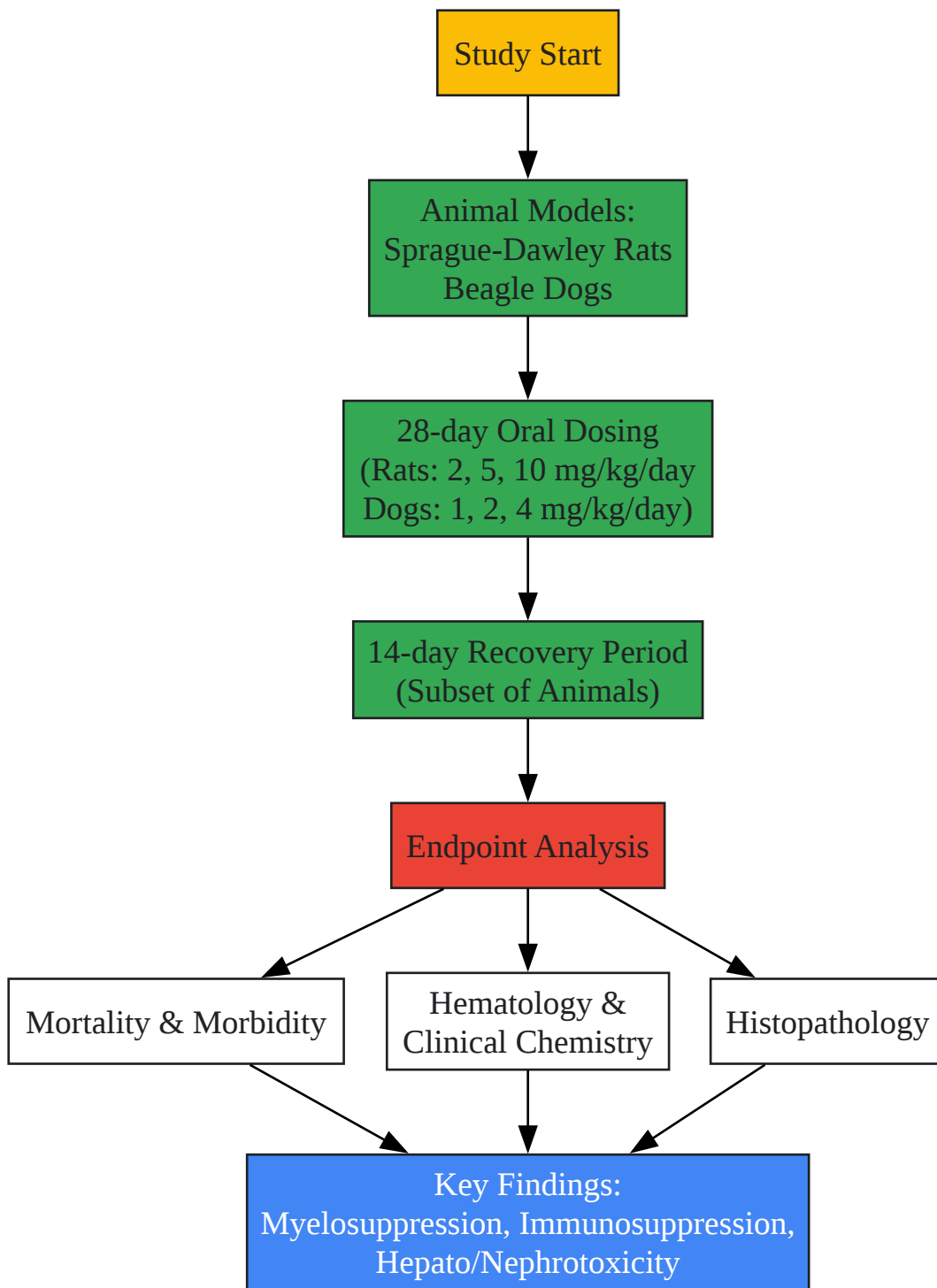
Most of the adverse effects were found to be **reversible** after a 14-day recovery period. The toxicities observed are consistent with the known effects of inhibiting the PI3K/mTOR signaling pathway [1].

Experimental Protocol: Subchronic Toxicity Study

Here is the detailed methodology for the key toxicology study cited above [1].

- **Test Article:** **GRD081**, a dual PI3K/mTOR inhibitor.
- **Animal Models:** Sprague-Dawley rats and beagle dogs.
- **Dosing Regimen:**
 - **Route:** Oral administration (gavage).
 - **Frequency:** Consecutive daily dosing.
 - **Duration:** 28 days.
 - **Dose Levels:**
 - Rats: 2, 5, and 10 mg/kg/day.
 - Dogs: 1, 2, and 4 mg/kg/day.
- **Recovery Period:** A subset of animals was observed for an additional 14 days without dosing to assess recovery.
- **Endpoints Measured:**
 - **Clinical Observations:** Mortality, morbidity, and general signs of toxicity.
 - **Hematology and Clinical Chemistry:** To assess hematological toxicity and organ function.
 - **Histopathology:** Microscopic examination of tissues, with a focus on the bone marrow, liver, pancreas, and kidneys.

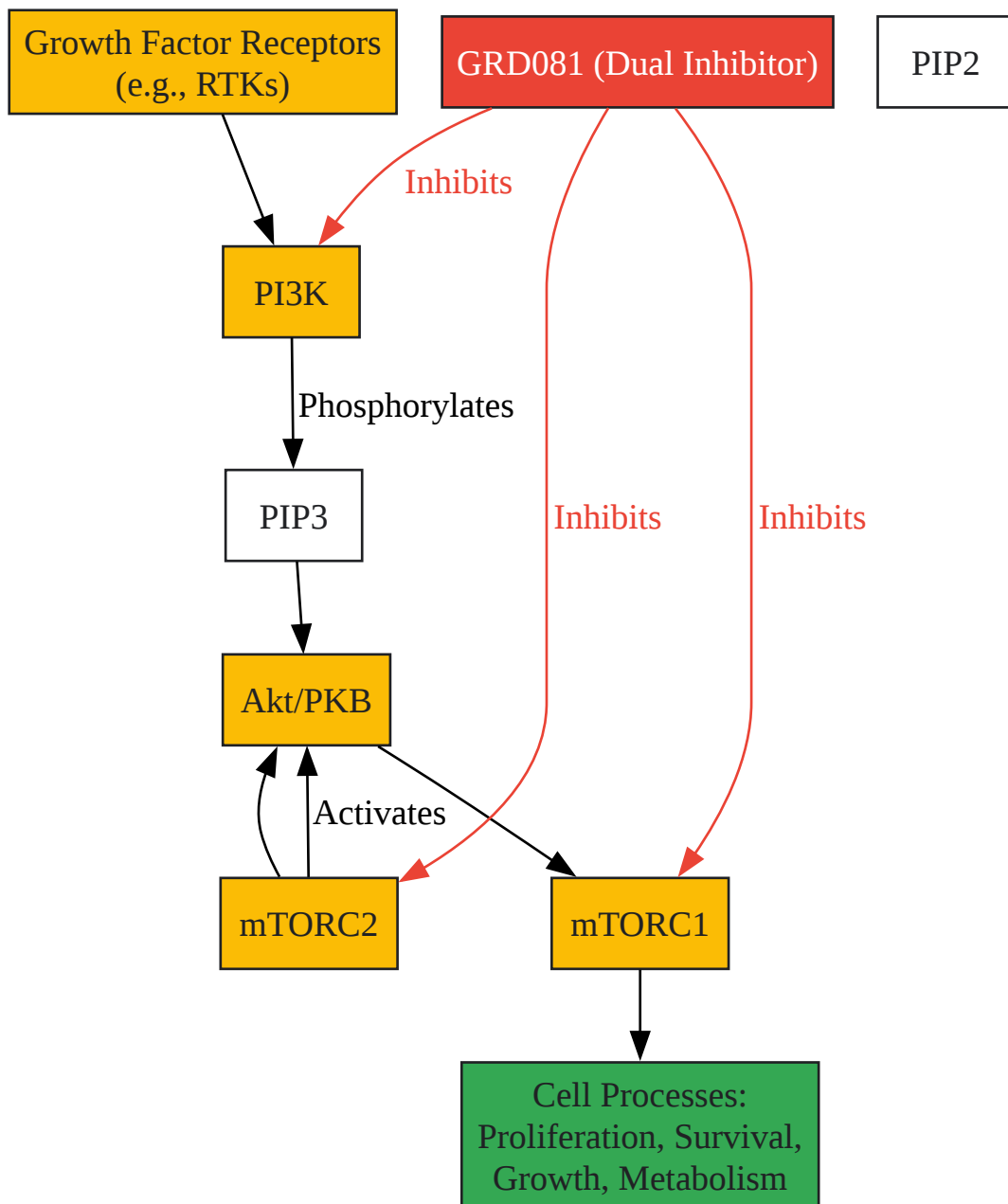
The experimental workflow for this study is outlined in the diagram below.



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The PI3K/mTOR Signaling Pathway

GRD081 is a dual inhibitor of PI3K (Phosphoinositide 3-kinase) and mTOR (mammalian target of rapamycin), which are key components of a crucial intracellular signaling pathway [1]. The diagram below illustrates the core components of this pathway and the site of **GRD081**'s action.



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References

1. Evaluation of subchronic toxicity of GRD , a dual PI3K/mTOR... 081 [pubmed.ncbi.nlm.nih.gov]

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